

methods for solubilizing and storing JH-131e-153

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JH-131e-153

Cat. No.: B12382080

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Application Notes and Protocols for JH-131e-153

For Researchers, Scientists, and Drug Development Professionals

Introduction

JH-131e-153 is a potent and selective synthetic diacylglycerol (DAG)-lactone. As a lipophilic small molecule, proper solubilization and storage are critical for maintaining its biological activity and ensuring experimental reproducibility. These application notes provide detailed protocols for the effective solubilization and storage of **JH-131e-153**, along with a summary of its key chemical properties and solubility data.

Chemical Properties of JH-131e-153

A foundational understanding of the physicochemical properties of **JH-131e-153** is essential for its proper handling.

Property	Value
Molecular Formula	C ₂₂ H ₃₈ O ₅
Molecular Weight	382.53 g/mol
CAS Number	742104-91-2
Appearance	Solid powder
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years
Storage (in Solvent)	-20°C for up to 1 month; -80°C for up to 6 months

Solubility Data

JH-131e-153 is a lipophilic compound with limited solubility in aqueous solutions. The following table summarizes its known solubility in common organic solvents. It is recommended to perform small-scale solubility tests before preparing large-volume stock solutions.

Solvent	Solubility	Molar Concentration (at max solubility)
Dimethyl Sulfoxide (DMSO)	≥ 31.6 mg/mL	~82.6 mM
Ethanol	≥ 2.9 mg/mL	~7.6 mM

Note: "≥" indicates that the solubility may be higher than the stated value.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JH-131e-153** in DMSO, a common solvent for this compound.

Materials:

- **JH-131e-153** powder

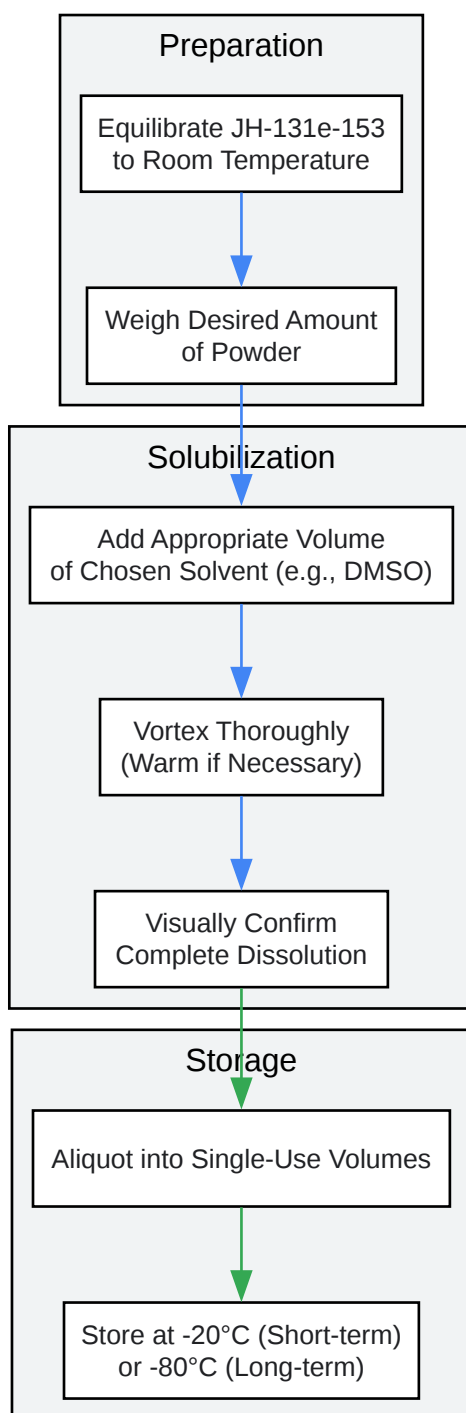
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **JH-131e-153** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **JH-131e-153** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3825 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the powder. For 0.3825 mg of **JH-131e-153**, add 100 μ L of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

General Protocol for Solubilization and Storage

This workflow provides a general guideline for the solubilization and storage of **JH-131e-153**.

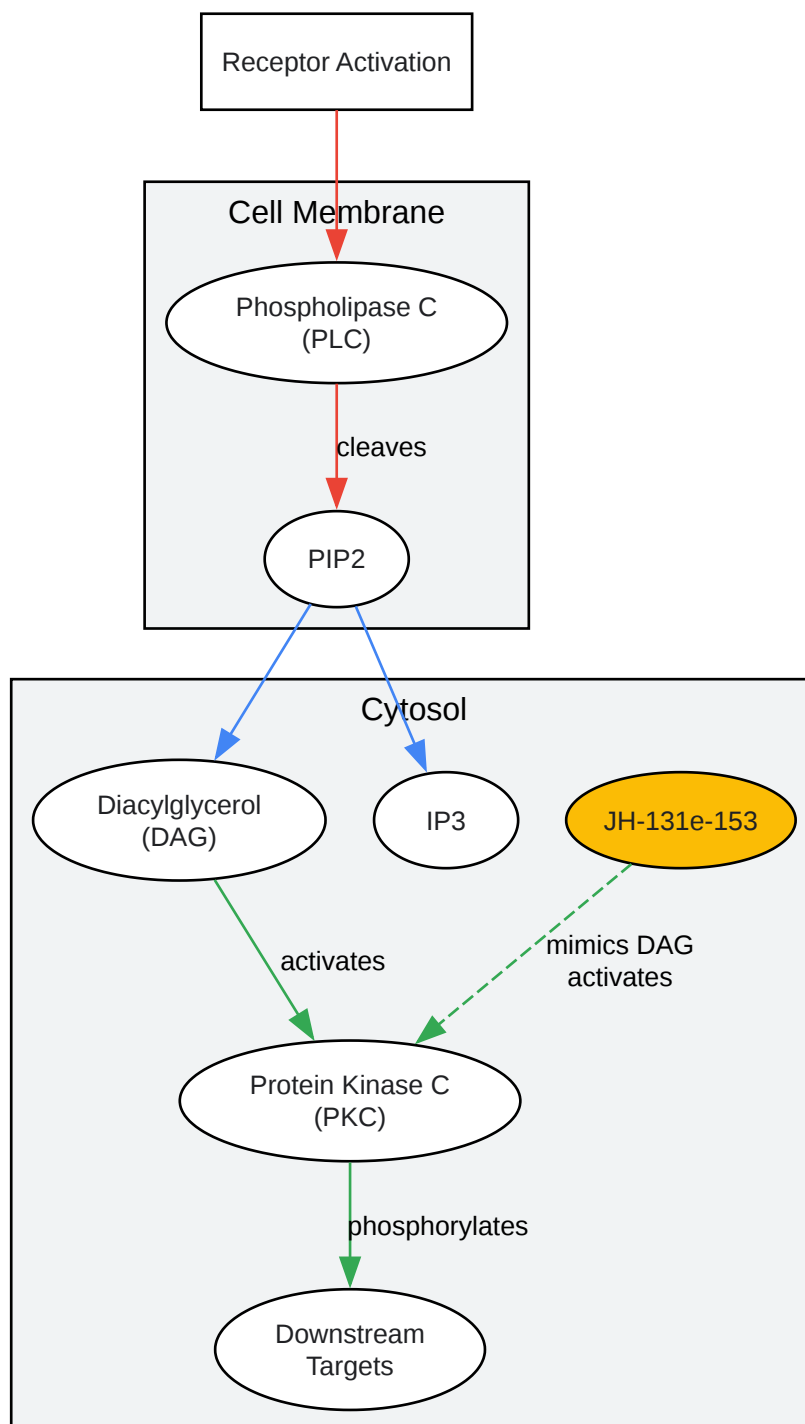


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Caption: Workflow for Solubilizing and Storing **JH-131e-153**.

Signaling Pathway Context

JH-131e-153 acts as a modulator of signaling pathways involving diacylglycerol (DAG). The following diagram illustrates a simplified representation of a DAG-mediated signaling cascade.



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Caption: Simplified DAG Signaling Pathway and the Role of **JH-131e-153**.

Important Considerations

- **Purity of Solvents:** Always use anhydrous, high-purity solvents to minimize degradation of the compound.
- **Light and Air Sensitivity:** While not explicitly stated for **JH-131e-153**, it is good practice to protect stock solutions from excessive light and to ensure vials are tightly sealed to prevent oxidation.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing stock solutions can lead to degradation. Aliquoting is strongly recommended.
- **Aqueous Solubility:** Due to its lipophilic nature, **JH-131e-153** has very low solubility in aqueous buffers. When preparing working solutions in cell culture media or aqueous buffers, it is crucial to start with a concentrated stock in an organic solvent (like DMSO) and then dilute it, ensuring the final concentration of the organic solvent is not detrimental to the experimental system. Vigorous mixing during dilution can help prevent precipitation.
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com